

# 1,3-dimethyl-1H-pyrazol-4-amine molecular structure and IUPAC name

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## Compound of Interest

Compound Name: 1,3-dimethyl-1H-pyrazol-4-amine

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## A Technical Guide to 1,3-dimethyl-1H-pyrazol-4-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1,3-dimethyl-1H-pyrazol-4-amine**, a heterocyclic amine with significant potential in medicinal chemistry and materials science. This guide details its molecular structure, chemical properties, experimental synthesis protocols, and key applications.

### Molecular Structure and Chemical Identity

**1,3-dimethyl-1H-pyrazol-4-amine** is a substituted pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. The core pyrazole ring is functionalized with two methyl groups at the 1 and 3 positions and an amine group at the 4 position.

- IUPAC Name: 1,3-dimethylpyrazol-4-amine[1]
- Alternative Name: 1,3-dimethyl-1H-pyrazol-4-ylamine
- CAS Number: 64517-88-0[2]
- Molecular Formula: C<sub>5</sub>H<sub>9</sub>N<sub>3</sub>[1]

- **Structure:** The molecule consists of a 1H-pyrazole ring. A methyl group is attached to the nitrogen atom at position 1 (N1) and another methyl group is attached to the carbon atom at position 3 (C3). An amine (-NH<sub>2</sub>) group is substituted at the carbon atom at position 4 (C4).

## Physicochemical and Spectroscopic Data

Quantitative data for **1,3-dimethyl-1H-pyrazol-4-amine** and its dihydrochloride salt are summarized below. These properties are crucial for its handling, characterization, and application in various experimental settings.

Property	Value	Reference
Molecular Weight	111.15 g/mol	[1]
Monoisotopic Mass	111.079647300 Da	[1]
Appearance	Off-white solid (dihydrochloride salt)	[3]
Canonical SMILES	<chem>CC1=NN(C=C1N)C</chem>	[1]
InChI	InChI=1S/C5H9N3/c1-4-5(6)3-8(2)7-4/h3H,6H2,1-2H3	[1]
InChIKey	AXLKRXWNAFFPDB-UHFFFAOYSA-N	[1]

## Experimental Protocols: Synthesis

The synthesis of substituted pyrazoles is a well-established area of organic chemistry. A common and effective method is the Knorr pyrazole synthesis, which involves the condensation of a  $\beta$ -dicarbonyl compound with a hydrazine derivative. For **1,3-dimethyl-1H-pyrazol-4-amine**, a plausible synthetic route starts from a functionalized precursor like 4-nitro-1,3-dimethyl-1H-pyrazole, followed by reduction.

### Protocol: Synthesis via Reduction of a Nitro-pyrazole Precursor

This protocol describes a two-step process: the synthesis of the nitro precursor followed by its reduction to the target amine.

Step 1: Synthesis of 5-Chloro-1,3-dimethyl-4-nitro-1H-pyrazole This step is adapted from methodologies used for creating functionalized pyrazole intermediates.[4]

- Reactants: 1,3-dimethyl-1H-pyrazol-5-one, Nitrating agent (e.g., nitric acid/sulfuric acid), Chlorinating agent (e.g., phosphorus oxychloride).
- Procedure:
  - Carefully add 1,3-dimethyl-1H-pyrazol-5-one to a cooled mixture of concentrated sulfuric acid and nitric acid to introduce the nitro group at the 4-position.
  - Maintain the reaction at a low temperature (0-5 °C) with constant stirring.
  - After the reaction is complete, pour the mixture over ice and collect the precipitated 1,3-dimethyl-4-nitro-1H-pyrazol-5-one by filtration.
  - Treat the intermediate with a chlorinating agent such as phosphorus oxychloride (POCl<sub>3</sub>) under reflux to convert the hydroxyl group to a chloro group, yielding 5-chloro-1,3-dimethyl-4-nitro-1H-pyrazole.
  - Purify the product via recrystallization.

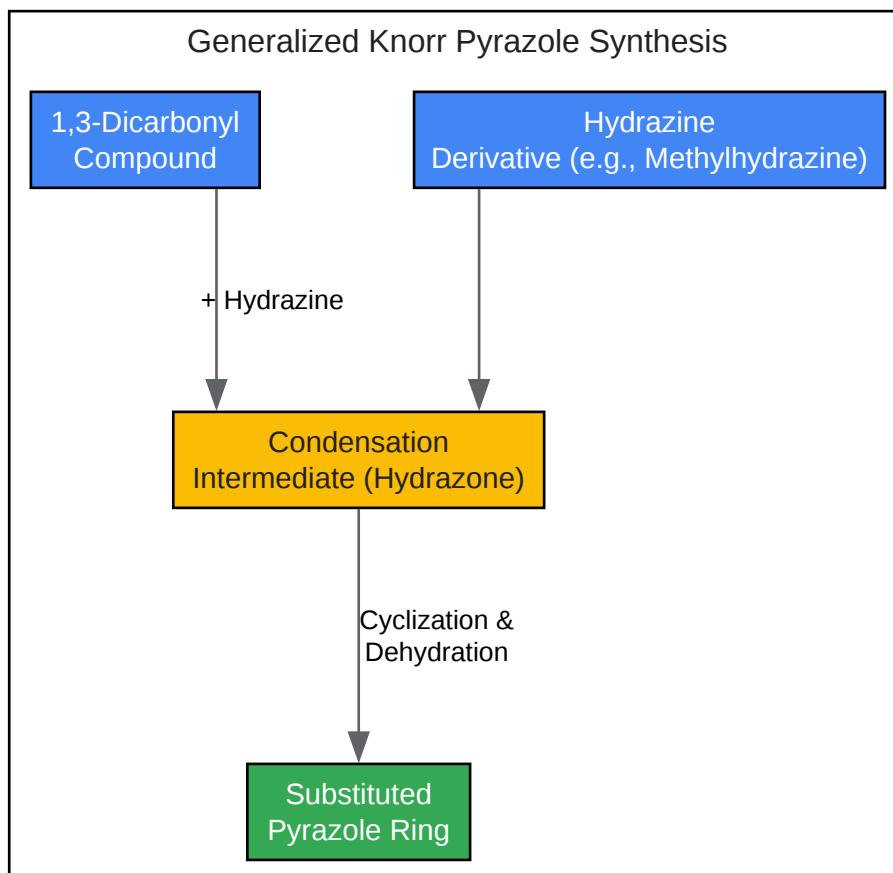
Step 2: Reduction of the Nitro Group This step involves the catalytic hydrogenation of the nitro-pyrazole to yield the desired amine.[4]

- Reactants: 5-Chloro-1,3-dimethyl-4-nitro-1H-pyrazole (or its de-chlorinated analogue), Palladium on carbon (Pd/C) catalyst, Hydrogen gas (H<sub>2</sub>), Solvent (e.g., Ethanol or Methanol).
- Procedure:
  - Dissolve the synthesized 1,3-dimethyl-4-nitro-pyrazole precursor in a suitable solvent like ethanol in a hydrogenation vessel.
  - Add a catalytic amount of 5% or 10% Palladium on carbon (Pd/C).
  - Pressurize the vessel with hydrogen gas (typically 1-3 atm).

- Stir the mixture vigorously at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Once the starting material is consumed, filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude **1,3-dimethyl-1H-pyrazol-4-amine**.
- Further purification can be achieved by column chromatography or recrystallization if necessary.

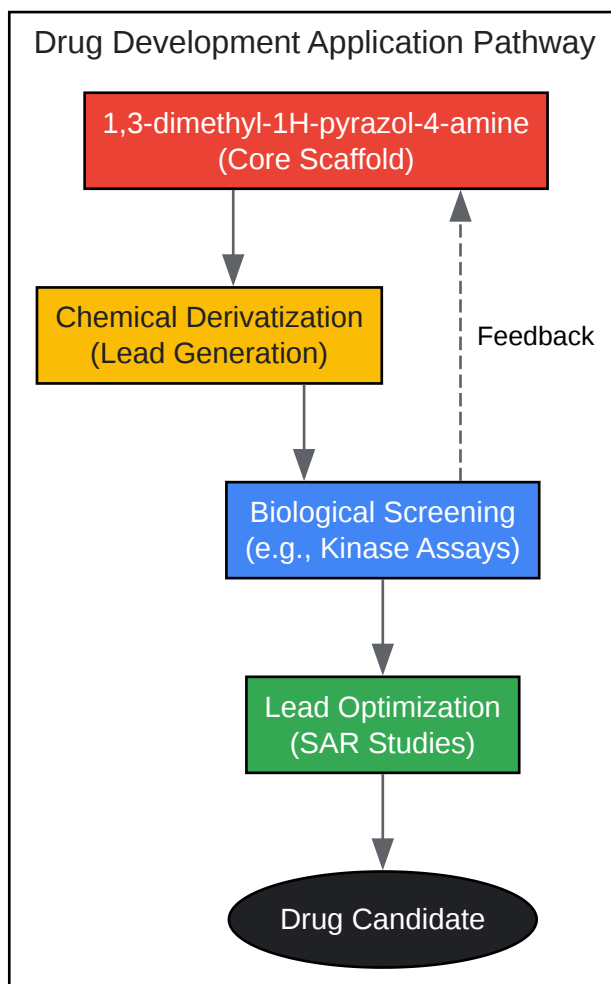
## Logical Workflow and Pathway Visualizations

The following diagrams illustrate key conceptual frameworks related to the synthesis and application of pyrazole derivatives.



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Caption: Knorr Pyrazole Synthesis Workflow.

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Caption: Pyrazole Scaffold in Drug Discovery.

## Applications in Research and Development

The pyrazole nucleus is a prominent scaffold in medicinal chemistry due to its diverse biological activities. Pyrazole derivatives have been investigated for a wide range of therapeutic applications.

- **Pharmaceutical Development:** The **1,3-dimethyl-1H-pyrazol-4-amine** structure serves as a valuable building block for synthesizing more complex molecules with potential therapeutic value. Its derivatives are explored for anti-inflammatory, analgesic, antimicrobial, and anticancer properties.[4] The dihydrochloride salt form is noted for its enhanced solubility, which is advantageous in drug formulation.[3]
- **Agrochemicals:** This compound and its derivatives act as key intermediates in the synthesis of modern agrochemicals, including herbicides, fungicides, and pesticides, contributing to improved crop protection.[3]
- **Material Science:** Pyrazole derivatives are being investigated for their use in creating novel materials with specific electronic or optical properties, making them relevant in the field of advanced materials synthesis.[3]

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## References

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